

3-Vinylphenol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Vinylphenol

Cat. No.: B127234

[Get Quote](#)

An In-depth Technical Guide to 3-Vinylphenol

This technical guide provides a comprehensive overview of **3-Vinylphenol** (also known as 3-ethenylphenol or m-hydroxystyrene), a versatile organic compound with significant applications in pharmaceutical synthesis and polymer chemistry. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis protocols, and key applications.

Core Molecular Information

3-Vinylphenol is a phenolic compound distinguished by a vinyl group attached to the phenolic ring.^[1] Its chemical structure is fundamental to its reactivity and utility as an intermediate in various chemical syntheses.^[1]

Table 1: Chemical Identity and Molecular Properties of **3-Vinylphenol**

Identifier	Value	Source
Chemical Formula	C ₈ H ₈ O	[1][2][3][4][5][6][7]
Molecular Weight	120.15 g/mol	[1][2][6][7]
CAS Number	620-18-8	[1][2][3][5]
IUPAC Name	3-ethenylphenol	[6]
Canonical SMILES	C=CC1=CC(=CC=C1)O	[3][6]
InChIKey	YNGIFMKMDRDNBQ-UHFFFAOYSA-N	[1][6]
Synonyms	3-Ethenylphenol, 3-Hydroxystyrene, m-Hydroxystyrene, m-Vinylphenol	[2][5][7]

Physicochemical and Safety Data

The physical properties and handling requirements are critical for laboratory use. **3-Vinylphenol** is an air- and heat-sensitive liquid, often stabilized with tert-butylcatechol (TBC) to prevent polymerization.[1]

Table 2: Physicochemical and Safety Data for **3-Vinylphenol**

Property	Value	Source
Appearance	Colorless to Light yellow clear liquid	[7]
Boiling Point	105°C at 5 mmHg; 230.8°C at 760 mmHg	[1][3]
Melting Point	1°C	[3]
Density	1.055 g/cm ³	[3]
Flash Point	103.5°C	[3]
Refractive Index	1.5804	[3]
Purity	>98%	[5][7]
Storage	Store sealed and frozen (-20°C) under an inert gas	[1]
Primary Hazards	Corrosive, Irritant	[6]

Experimental Protocols and Synthesis

3-Vinylphenol can be synthesized through several methods. A notable sustainable approach involves the use of cardanol, a renewable resource derived from cashew nut shell liquid (CNSL).[1]

Synthesis of 3-Vinylphenol from Cardanol

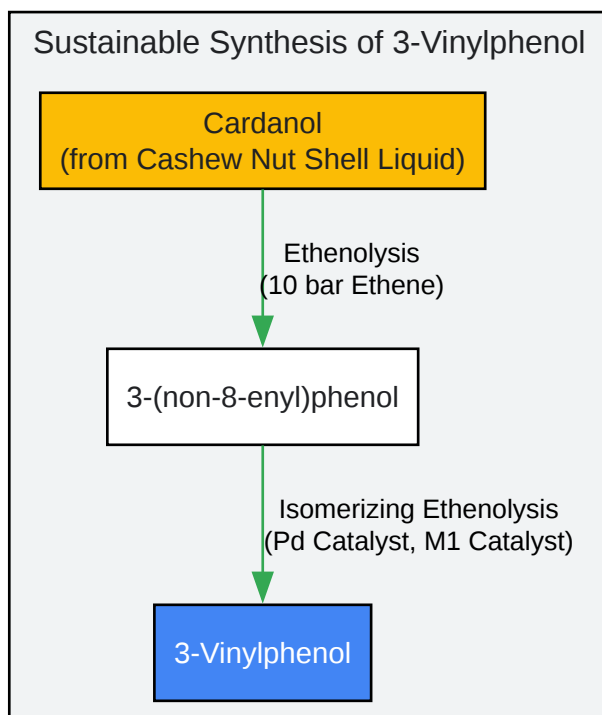
A significant and green route for producing **3-Vinylphenol** involves a two-step process starting from cardanol.[1][8] This method is advantageous due to its use of a renewable precursor and high yields.[1][9]

Methodology:

- Ethenolysis of Cardanol: Cardanol undergoes ethenolysis to produce 3-(non-8-enyl)phenol as an intermediate.[8][9]

- Isomerizing Ethenolysis: The intermediate, 3-(non-8-enyl)phenol, is then subjected to a one-pot isomerizing ethenolysis using palladium-based catalysts.[1][8]

This process achieves high yields, typically between 65-78%.[1] The metathesis reaction is effective in dichloromethane (DCM), but greener solvents like 2-methyl tetrahydrofuran have been shown to produce similar results.[8][9]



[Click to download full resolution via product page](#)

Synthesis of **3-Vinylphenol** from Cardanol.

Alternative Synthesis: Ring-Closing Enyne Metathesis (RCEM)

An alternative laboratory-scale synthesis involves the use of Ruthenium-Catalyzed Ring-Closing Enyne Metathesis (RCEM) followed by tautomerization.[10] This method provides selective access to the compound and avoids the formation of regioisomers.[10]

Applications in Drug Development

3-Vinylphenol is a critical intermediate in the synthesis of several important pharmaceutical compounds.^[1] Its versatile structure allows for its incorporation into a range of drug molecules.

Synthesis of Norfenefrine and Related Drugs

3-Vinylphenol is a key precursor for Norfenefrine, which can then be converted to other sympathomimetic amines.^[1]

Experimental Protocol for Norfenefrine Synthesis:

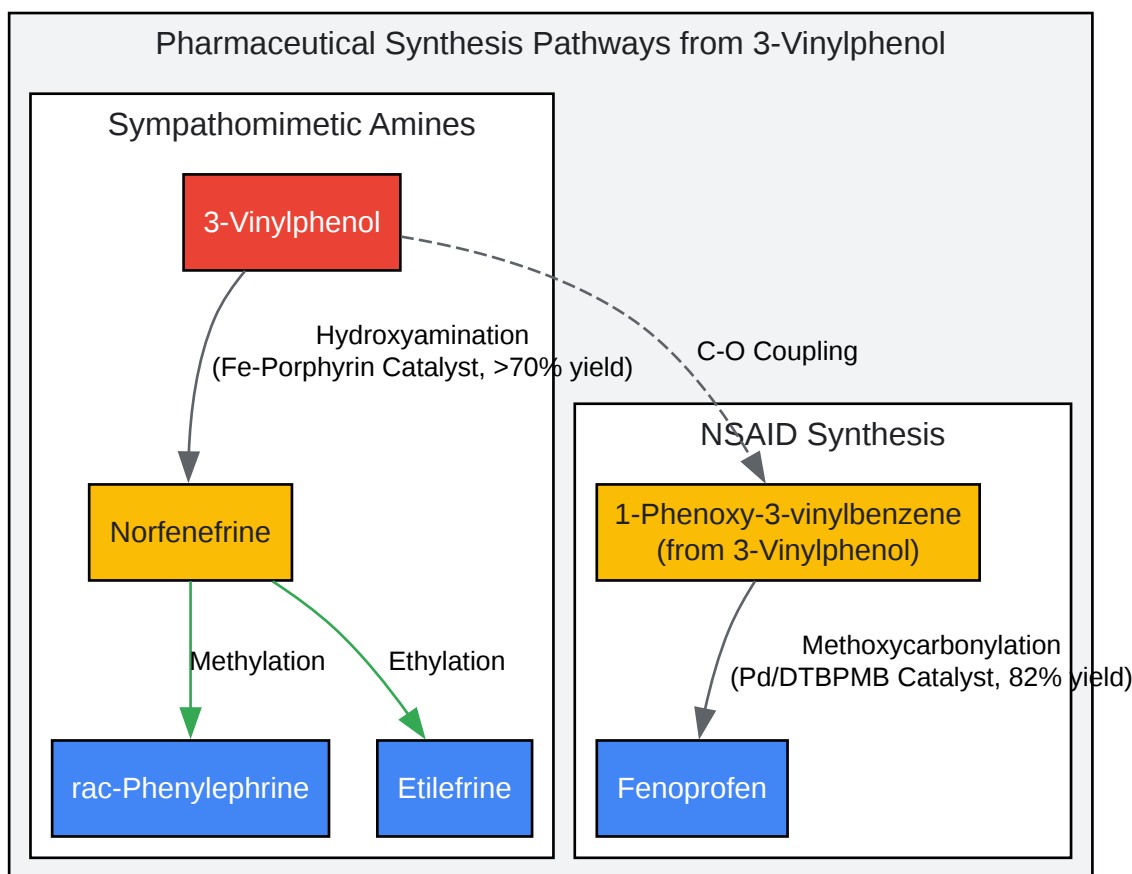
- Reaction: Hydroxyamination of **3-Vinylphenol**.^{[8][9]}
- Catalyst: An iron porphyrin catalyst is employed.^{[1][8]}
- Yield: This reaction typically achieves yields exceeding 70%.^{[8][9]}
- Further Synthesis: Norfenefrine can be subsequently methylated or ethylated to produce rac-Phenylephrine and Etilefrine, respectively.^{[1][8]}

Synthesis of Fenoprofen

Fenoprofen, a non-steroidal anti-inflammatory drug (NSAID), can also be synthesized from **3-Vinylphenol** derivatives.^[1]

Experimental Protocol for Fenoprofen Synthesis:

- Starting Material: 1-Phenoxy-3-vinylbenzene (derived from **3-Vinylphenol** via C-O coupling).^[1]
- Reaction: Enantioselective, branch-selective methoxycarbonylation.^[1]
- Catalyst System: A combination of Pd/DTBPMB with rac-BINOL-phosphoric acid is used.^[1]
- Yield: The reaction yields 82% of the desired branched product with an 88% enantiomeric excess.^[1]



[Click to download full resolution via product page](#)

Pharmaceutical drugs derived from **3-Vinylphenol**.

Biological Activity and Other Applications

Beyond its role as a synthetic intermediate, **3-Vinylphenol** and its derivatives exhibit potential biological activities.

- **Antimicrobial Properties:** In vitro studies have suggested that **3-Vinylphenol** shows antimicrobial effects against strains like *Staphylococcus aureus* and *Escherichia coli*.^[1]
- **Antioxidant and Anti-inflammatory:** The compound has also demonstrated antioxidant and anti-inflammatory properties.^[1] The mechanism of action is linked to its ability to form vinylphenols through decarboxylation, which then exhibit these activities.^[1]
- **Polymer Chemistry:** **3-Vinylphenol** is a valuable monomer for producing phenolic resins and various copolymers used in advanced materials such as microphotoresists and ion exchange

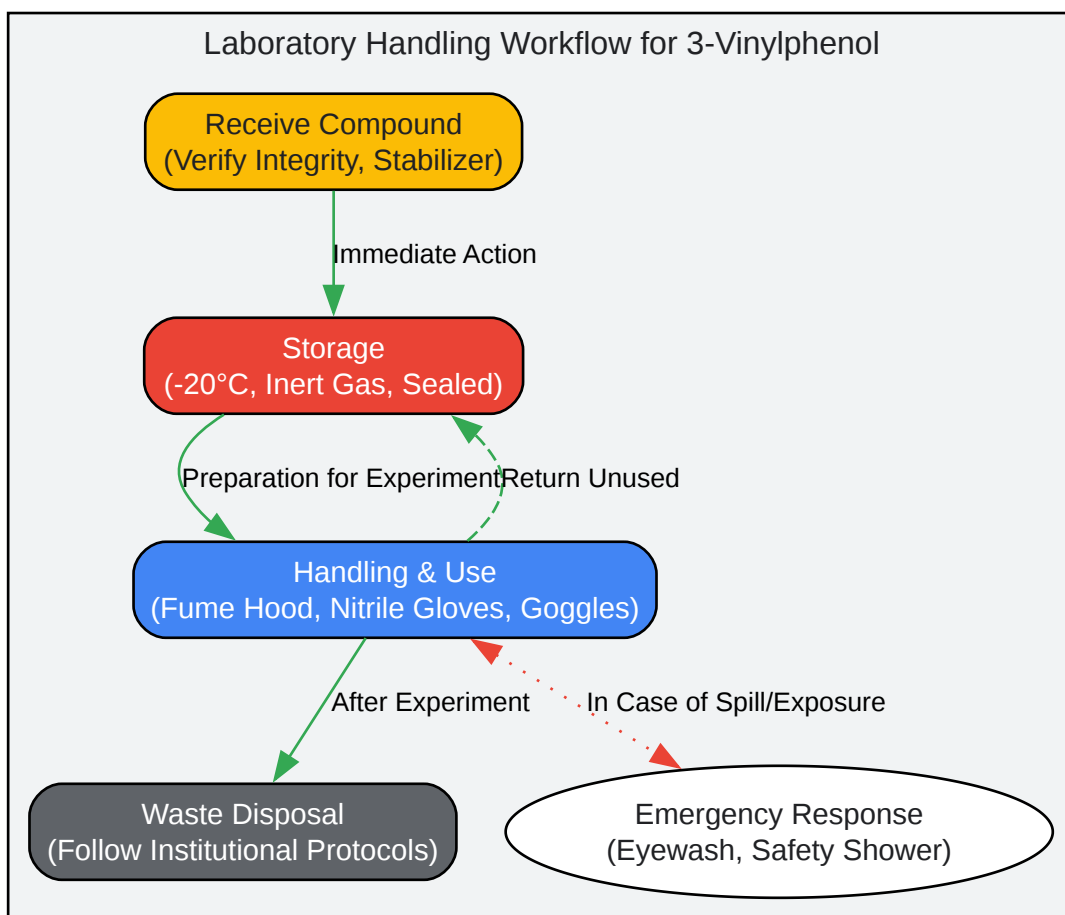
resins.[1]

Safety and Handling Protocols

Proper handling of **3-Vinylphenol** is essential due to its hazardous nature. It is classified as corrosive and an irritant.[6]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear appropriate protective gear, including nitrile gloves, safety goggles, and a lab coat.[1]
- Ventilation: Work in a well-ventilated area or under a fume hood to prevent inhalation of vapors.[1]
- Storage: The compound is air- and heat-sensitive and must be stored in a tightly sealed container under an inert atmosphere at -20°C to prevent polymerization and degradation.[1]
- Incompatibilities: Avoid contact with strong oxidizing agents.[11]
- Emergency Procedures:
 - Eye Contact: Immediately rinse eyes with water for at least 15 minutes.[1][11]
 - Skin Contact: Wash the affected area with plenty of water.[12][13] Remove contaminated clothing.[12]
 - Ingestion: If ingested, rinse the mouth with water and seek immediate medical attention.[1][11]



[Click to download full resolution via product page](#)

Recommended laboratory workflow for **3-Vinylphenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Vinylphenol (CAS 620-18-8) For Research [benchchem.com]
- 2. scbt.com [scbt.com]
- 3. 3-Vinylphenol | lookchem [lookchem.com]
- 4. 3-Vinylphenol|620-18-8 - MOLBASE Encyclopedia [m.molbase.com]

- 5. BioOrganics [bioorganics.biz]
- 6. Phenol, 3-ethenyl- | C₈H₈O | CID 3013921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-Vinylphenol (stabilized with TBC) | CymitQuimica [cymitquimica.com]
- 8. Synthesis of pharmaceutical drugs from cardanol derived from cashew nut shell liquid - Green Chemistry (RSC Publishing) DOI:10.1039/C8GC03823F [pubs.rsc.org]
- 9. Synthesis of pharmaceutical drugs from cardanol derived from cashew nut shell liquid - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. fishersci.com [fishersci.com]
- 12. 3-Vinylphenol | 620-18-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 13. 3-Vinylphenol | 620-18-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [3-Vinylphenol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b127234#3-vinylphenol-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com